

# 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 8-Acetyl-6-(benzyloxy)-2H-benzo[b][1,4]oxazin-3(4H)-one

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An In-depth Technical Guide to 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one, a key intermediate in the synthesis of pharmacologically active compounds.

## Quantitative Data Summary

The key quantitative data for 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	297.31 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>17</sub> H <sub>15</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	869478-09-1	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	97% to >99% (HPLC)	<a href="#">[1]</a> <a href="#">[2]</a>
MDL Number	MFCD24038851	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis and Experimental Protocols

8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one is a crucial intermediate in the synthesis of Olodaterol, a long-acting  $\beta$ 2-adrenoceptor agonist used for its 24-hour bronchodilatory effects.<sup>[1]</sup>

### General Synthesis Protocol

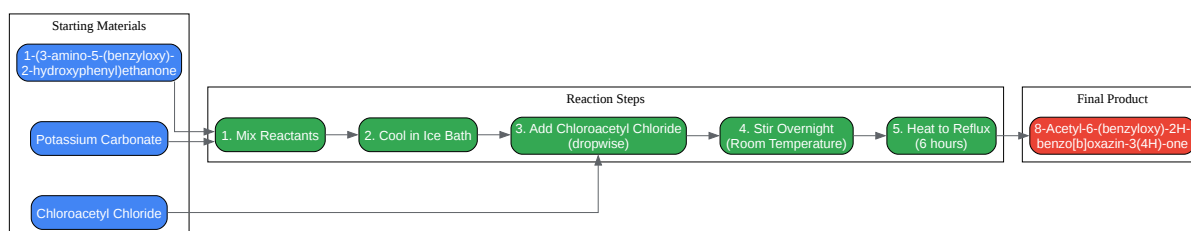
The synthesis of 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one is achieved through the reaction of 1-(3-amino-5-(benzyloxy)-2-hydroxyphenyl)ethanone with chloroacetyl chloride.<sup>[1]</sup>

Materials:

- 1-(3-amino-5-benzyloxy-2-hydroxyphenyl)ethanone (233 mmol)
- Chloroacetyl chloride (258 mmol)
- Potassium carbonate (506 mmol)
- Ice bath
- Reaction flask and stirrer
- Reflux apparatus

Procedure:

- A mixture of 60.0 g (233 mmol) of 1-(3-amino-5-benzyloxy-2-hydroxyphenyl)ethanone and 70.0 g (506 mmol) of potassium carbonate is prepared in a suitable reaction flask.
- The flask is cooled in an ice bath.
- 21.0 mL (258 mmol) of chloroacetyl chloride is added dropwise to the cooled mixture with stirring.
- After the addition is complete, the reaction mixture is stirred at room temperature overnight.
- The mixture is then heated to reflux temperature and stirred for an additional 6 hours.<sup>[1]</sup>



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Synthesis workflow for 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one.

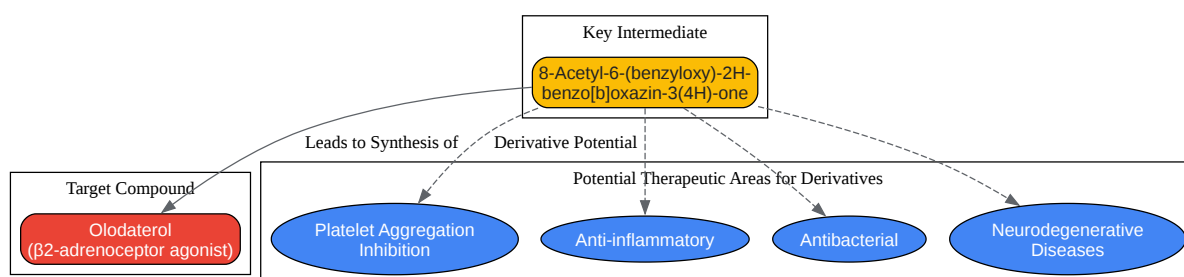
## Role in Drug Development and Biological Significance

While specific biological activities of 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one itself are not extensively documented in the provided results, its parent structure, 2H-benzo[b][1,4]oxazin-3(4H)-one, is a core component in many biologically active compounds.[5][6] Derivatives of this scaffold have shown a range of activities, including:

- **Platelet Aggregation Inhibition:** Certain derivatives have been synthesized and tested for their ability to inhibit ADP-induced platelet aggregation.[4]
- **Anti-inflammatory Properties:** Modifications of the benzoxazinone structure have been explored for their anti-inflammatory effects in microglial cells.[5]
- **Antibacterial and Antifungal Activity:** The benzoxazinone core is present in compounds with demonstrated antibacterial and antifungal properties.[7][8][9]

- Neurodegenerative Disease Research: This chemical scaffold is utilized in the development of potential treatments for conditions like Alzheimer's disease by targeting enzymes such as acetylcholinesterase.[5]

The primary documented role of 8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one is as a synthetic intermediate.



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Relationship of the intermediate to the final product and potential applications.

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- To cite this document: BenchChem. [8-Acetyl-6-(benzyloxy)-2H-benzo[b]oxazin-3(4H)-one molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057953#8-acetyl-6-benzyloxy-2h-benzo-b-oxazin-3-4h-one-molecular-weight]

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